

# A Technical Guide to the Safe Handling of Benzyldimethylstearylammonium Chloride

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## Compound of Interest

Compound Name: *Benzyldimethylstearylammonium chloride*

Cat. No.: *B030447*

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This document provides a comprehensive technical overview of the safety and handling protocols for **Benzyldimethylstearylammonium Chloride** (CAS No. 122-19-0). It is intended for researchers, scientists, and professionals in drug development who may handle this substance. The guide consolidates critical data on hazards, personal protection, emergency procedures, and disposal.

## Hazard Identification and Classification

**Benzyldimethylstearylammonium chloride** is classified as a hazardous substance requiring careful handling. It is harmful if swallowed and causes serious eye damage.<sup>[1][2]</sup> It is also recognized as being very toxic to aquatic life, with long-lasting effects.<sup>[1]</sup>

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [3][4]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][3][4]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][3][4]
The signal word associated with these hazards is Danger. [1][2][3]		

Table 2: Key Precautionary Statements (P-Statements)

Code	Precaution
P264	Wash hands and skin thoroughly after handling. <a href="#">[1]</a> <a href="#">[3]</a>
P270	Do not eat, drink or smoke when using this product. <a href="#">[3]</a> <a href="#">[4]</a>
P273	Avoid release to the environment. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
P280	Wear protective gloves, protective clothing, and eye/face protection. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
P310	Immediately call a POISON CENTER or doctor. <a href="#">[1]</a>
P391	Collect spillage. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

NFPA 704 Rating: This rating system from the National Fire Protection Association provides a quick assessment of chemical hazards.

- Health (Blue): 3 - Materials that, under emergency conditions, can cause serious or permanent injury.[\[3\]](#)
- Flammability (Red): 0 - Materials that will not burn under typical fire conditions.[\[5\]](#)
- Instability/Reactivity (Yellow): 0 - Materials that are normally stable, even under fire conditions.[\[5\]](#)

## Physical and Chemical Properties

Understanding the physical properties of a substance is crucial for its safe handling and storage.

Table 3: Physical and Chemical Data

Property	Value
Physical State	Solid[3]
Color	White to Off-White[3]
Melting Point	230°C (lit.)[3]
Boiling Point	120°C (lit.)[3]
Water Solubility	4000 g/L (at 20°C)[6]
LogP	3.89 (at 20°C)[6]
Molecular Formula	C27H50ClN[3][6]
Molecular Weight	424.15 g/mol [2][6]

## Toxicological and Ecological Information

This substance is moderately toxic if ingested and poses a significant risk of serious eye damage upon contact.[1][6]

Table 4: Acute Toxicity Data

Test	Route	Species	Value
LD50	Oral	Rat	1250 mg/kg[1][7]
LD50	Oral	Mouse	760 mg/kg[1]
LD50	Intraperitoneal	-	Poison by this route[6]

Ecological Data:

- **Bioaccumulation:** The substance has a moderate potential for bioconcentration in aquatic organisms, with an estimated Bioconcentration Factor (BCF) of 71.[3][4]
- **Mobility in Soil:** It is expected to be immobile in soil based on an estimated Soil Organic Carbon-Water Partitioning Coefficient (Koc) of  $3 \times 10^7$ . [3][4]

Detailed, step-by-step experimental protocols for the cited toxicity and ecological studies are not available in the source safety data sheets. However, the methodologies are standardized tests:

- **LD50 (Lethal Dose, 50%):** This is a standard measure of acute toxicity. The protocol involves administering escalating doses of the substance to a group of test animals (e.g., rats, mice) to determine the dose at which 50% of the population dies within a specified timeframe. The results are typically expressed in milligrams of substance per kilogram of body weight.
- **BCF (Bioconcentration Factor):** This value is determined by exposing aquatic organisms (usually fish) to the chemical in a controlled environment and measuring the concentration of the chemical in the organism's tissues compared to its concentration in the water. It indicates how much the chemical is likely to build up in an organism.
- **Koc (Soil Organic Carbon-Water Partitioning Coefficient):** This value, often estimated using structure-activity relationship (SAR) models, predicts how a chemical will partition between soil organic matter and water. A high Koc value suggests the substance will bind tightly to soil and not move readily into groundwater.[3][4]

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

- **Engineering Controls:** Handle in a well-ventilated place, preferably with local exhaust ventilation to prevent the dispersion of dust.[1][2] Ensure that eyewash stations and safety showers are readily accessible.[8][9]
- **Handling Practices:** Avoid contact with skin, eyes, and clothing.[2][10] Avoid the formation of dust and aerosols.[10] Wash hands and face thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[3] Use non-sparking tools to prevent fire from electrostatic discharge.[10]

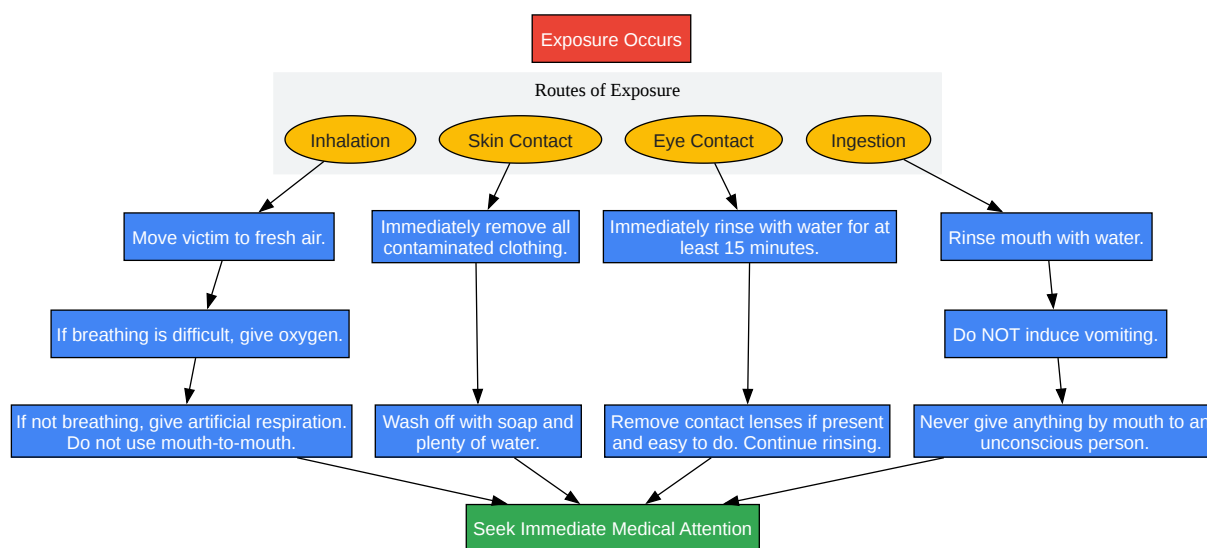
- **Storage Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated place.<sup>[3][4][10]</sup> Keep away from incompatible materials such as strong oxidizers and reducing agents.<sup>[3][8]</sup> Store apart from foodstuff containers.<sup>[3][4]</sup> For long-term storage of stock solutions, -80°C for up to 6 months or -20°C for up to 1 month is recommended.<sup>[11]</sup>

Table 5: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Wear tightly fitting safety goggles with side-shields or a face shield. <sup>[3][10][12]</sup>
Skin	Wear chemical-impermeable gloves and protective, impervious clothing. <sup>[3][10][12]</sup>
Respiratory	If dust is generated or exposure limits are exceeded, use a full-face respirator with an appropriate filter. <sup>[3][10]</sup>

## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.



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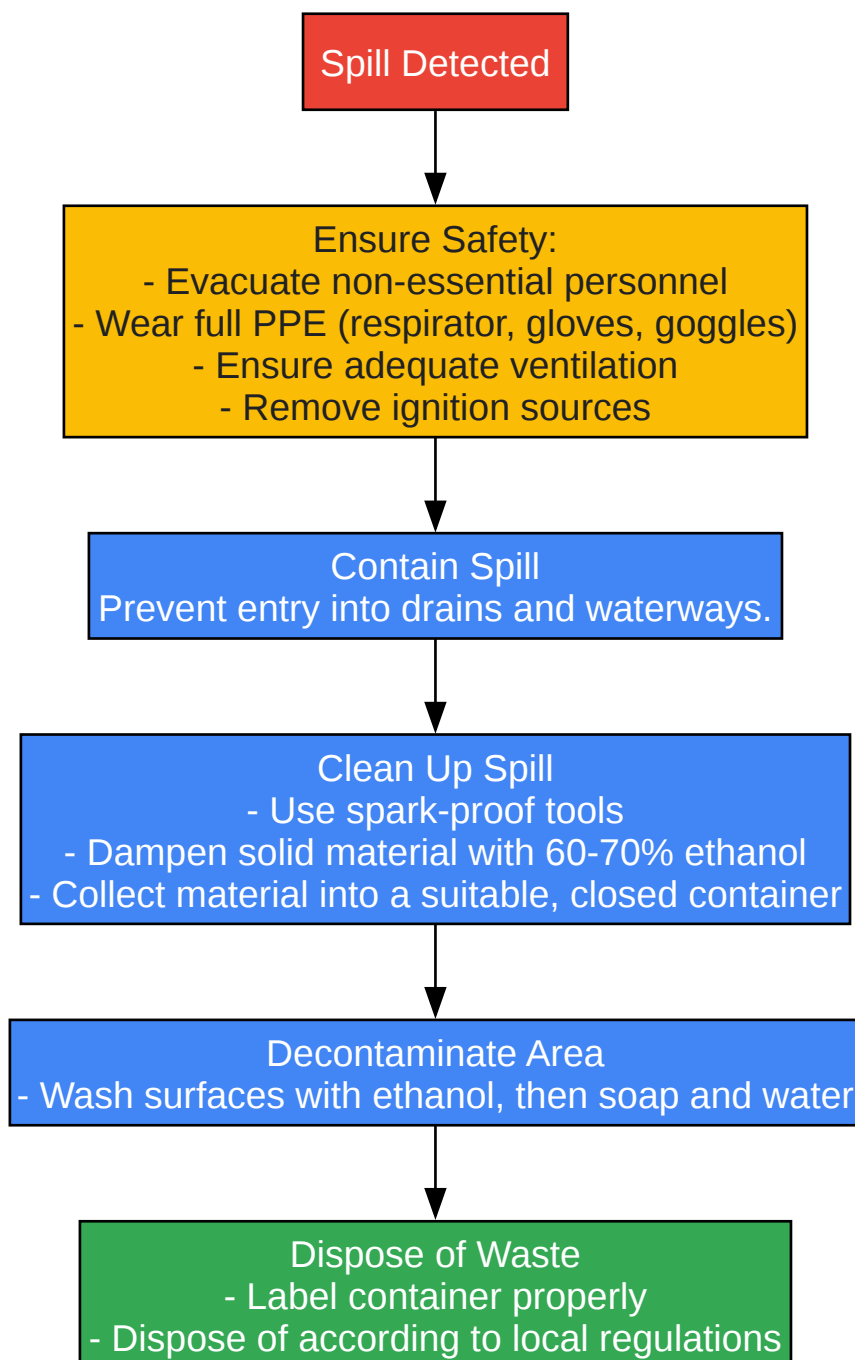
Caption: Logical workflow for first aid response to various exposure routes.

- Inhalation: Move the victim to fresh air.[3][10] If breathing is difficult, administer oxygen.[3][10] If the victim is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[3][10] Seek immediate medical attention.[1]
- Skin Contact: Immediately take off all contaminated clothing.[3][10] Wash the affected area with soap and plenty of water.[3][10] Consult a doctor.[3][10]
- Eye Contact: Immediately rinse the eyes with water for at least 15 minutes, removing contact lenses if possible.[1][3][10] Seek immediate medical help.[1][3]

- Ingestion: Rinse the mouth with water.[3][10] Do NOT induce vomiting.[10] Never give anything by mouth to an unconscious person.[10] Call a doctor or Poison Control Center immediately.[3][10]

In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[3]

Remove all sources of ignition.[3]



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Caption: Step-by-step workflow for handling an accidental chemical spill.

The cleanup procedure involves preventing further leakage and avoiding entry into drains.[3] For solid spills, dampen the material with 60-70% ethanol before transferring it to a suitable container for disposal.[13] Use spark-proof tools and explosion-proof equipment.[3] The collected material should be promptly disposed of in accordance with appropriate laws and regulations.[3]

## Fire-Fighting and Disposal

- Fire-Fighting: This material is not considered flammable.[5] In case of a fire involving this chemical, use a dry chemical, carbon dioxide, or Halon extinguisher.[3] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[3][10] Toxic fumes of nitrogen oxides and hydrochloric acid may form in a fire.[3]
- Disposal: The material and its container must be disposed of as hazardous waste.[1] This should be done by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3][10] Do not allow the product to enter drains or sewer systems.[10] Contaminated packaging should be triply rinsed and offered for recycling or disposed of according to official regulations.[10]

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